

Molecular weight and formula of 6-Methyl-4-octanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methyl-4-octanol

Cat. No.: B14477398

[Get Quote](#)

Core Chemical Properties of 6-Methyl-4-octanol

6-Methyl-4-octanol is a branched aliphatic alcohol. Its fundamental molecular properties, derived from its structure, are crucial for its application in chemical synthesis and research. The structure consists of an eight-carbon (octane) backbone, distinguished by a hydroxyl group (-OH) at the fourth carbon position and a methyl group (-CH₃) at the sixth position.

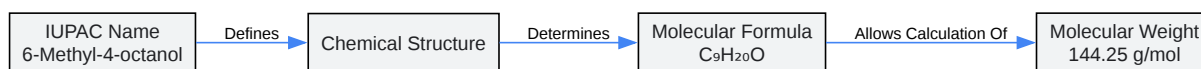
Molecular Formula and Weight

The chemical structure directly informs the molecular formula and weight, which are key identifiers for the compound. Based on its composition of 9 carbon atoms, 20 hydrogen atoms, and 1 oxygen atom, the molecular properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[1] [2]
Molecular Weight	144.25 g/mol	[1] [3] [4]

Logical Derivation of Properties

The relationship between the compound's name, structure, and fundamental properties follows a clear logical progression. The IUPAC name dictates the precise arrangement of atoms, which in turn defines its molecular formula and allows for the calculation of its exact molecular weight.



[Click to download full resolution via product page](#)

Caption: Logical workflow from nomenclature to molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Methyl-4-octanol | C₉H₂₀O | CID 13025091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Octanol, 7-methyl- [webbook.nist.gov]
- 3. 5-Methyl-4-octanol | C₉H₂₀O | CID 143639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Methyl-4-octanol | C₉H₂₀O | CID 4196141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of 6-Methyl-4-octanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14477398#molecular-weight-and-formula-of-6-methyl-4-octanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com